

diclosulam mode of action acetolactate synthase inhibitor

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Diclosulam

CAS No.: 145701-21-9

Cat. No.: S617487

Get Quote

Acetolactate Synthase (ALS): Core Enzyme Function

Table 1: Key Characteristics of Acetolactate Synthase (ALS)

Aspect	Description
Systematic Name	Acetolactate synthase (ALS) or Acetohydroxyacid synthase (AHAS) [1].
EC Number	EC 2.2.1.6 [1]
Primary Function	Catalyzes the first common step in the biosynthesis of the branched-chain amino acids (valine, leucine, and isoleucine) [1] [2].
Catalytic Reaction	Condenses two molecules of pyruvate to form acetolactate (precursor to valine and leucine), or pyruvate and 2-ketobutyrate to form acetohydroxybutyrate (precursor to isoleucine). The reaction involves decarboxylation [1] [2].
Cofactors Required	Thiamine diphosphate (ThDP), Flavine Adenine Dinucleotide (FAD), and a divalent metal ion (e.g., Mg^{2+}) [1] [2].
Cellular Location	In plants, it is located in the chloroplasts [1].

Herbicidal Inhibition of ALS

Table 2: Major Classes of Commercial ALS-Inhibiting Herbicides

Herbicide Class	Key Feature	Example Active Ingredients
Sulfonylureas (SU)	One of the first discovered classes; highly potent [3].	Chlorsulfuron, Trifloxysulfuron [3]
Imidazolinones (IMI)		Imazaquin [3]
Triazolopyrimidines (TP)	This is the chemical class of Diclosulam [3].	
Pyrimidinylthiobenzoates (PTB)	Also known as Pyrimidinyloxybenzoates [1].	Pyrithiobac [3]
Sulfonylaminocarbonyltriazolinones (SCT)		

Mechanism of Action: These herbicides inhibit the ALS enzyme, disrupting the production of valine, leucine, and isoleucine. This quickly halts plant cell division and growth, leading to plant death [2] [4]. Their potency, effectiveness at low application rates, and high mammalian safety profile make them successful herbicides [2] [3].

Binding Site: Herbicides do not bind to the catalytic site but to a specific herbicidal site on the enzyme. This is why resistance mutations can affect herbicide binding without always completely disrupting the enzyme's natural function [1].

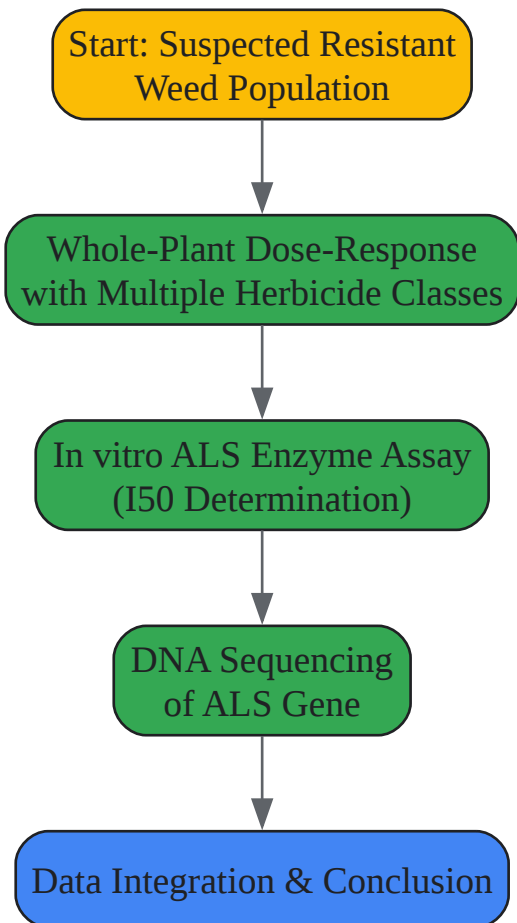
Known Resistance Mechanisms

Table 3: Documented Target-Site Resistance Mutations in ALS

Residue Position (A. thaliana)	Amino Acid Substitution	Observed Resistance / Cross-Resistance Patterns
Proline 197	P197S	Confers high-level resistance to sulfonylureas (SU) and triazolopyrimidines (TP), but the plants remain susceptible to imidazolinones (IMI) [1].
Tryptophan 574	W574L	Confers broad-spectrum resistance to multiple ALS inhibitor classes, including imidazolinones, sulfonylureas, and triazolopyrimidines [3].

General Experimental Workflow for ALS Studies

The diagram below outlines a general approach for characterizing herbicide resistance, as used in a study on pigweed [3].



Click to download full resolution via product page

Key Experimental Components:

- Whole-Plant Dose-Response: Plants are grown and treated with varying doses of herbicides. The dry shoot biomass is measured to calculate the dose required for 50% growth reduction (GR₅₀) and the resistance index (R/S) [3].
- In vitro ALS Enzyme Assay: The ALS enzyme is extracted from plant tissue. Activity is measured by quantifying acetolactate production in the presence of different herbicide concentrations to determine the I₅₀ (concentration causing 50% enzyme inhibition) [3].
- Molecular Sequencing: DNA is extracted and the ALS gene is sequenced. Sequences from resistant and susceptible plants are compared to identify specific mutations [3].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. - Wikipedia Acetolactate synthase [en.wikipedia.org]
2. Structure, Function, and Drug Development Acetolactate Synthase [news-medical.net]
3. Resistance to acetolactate is due to... | PLOS One synthase inhibitors [journals.plos.org]
4. -inhibiting herbicides Action mechanisms of acetolactate synthase [semanticscholar.org]

To cite this document: Smolecule. [diclosulam mode of action acetolactate synthase inhibitor].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b617487#diclosulam-mode-of-action-acetolactate-synthase-inhibitor>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com